

# An In-Depth Technical Guide to C<sub>3</sub>H<sub>6</sub>ClFO Isomers

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## Compound of Interest

Compound Name: 1-Chloro-3-fluoroisopropanol

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical entity represented by the molecular formula C<sub>3</sub>H<sub>6</sub>ClFO. Due to the presence of constitutional isomerism and stereoisomerism, C<sub>3</sub>H<sub>6</sub>ClFO can exist as several distinct molecules. This document will primarily focus on the most extensively documented isomer, 1-chloro-3-fluoropropan-2-ol, while also acknowledging other known isomers.

## Nomenclature and Identification

The molecular formula C<sub>3</sub>H<sub>6</sub>ClFO corresponds to multiple structural isomers. The precise arrangement of the chlorine, fluorine, and hydroxyl (-OH) groups on the three-carbon propane backbone determines the specific compound.

## Primary Isomer: 1-chloro-3-fluoropropan-2-ol

This is the most commonly referenced isomer for C<sub>3</sub>H<sub>6</sub>ClFO.

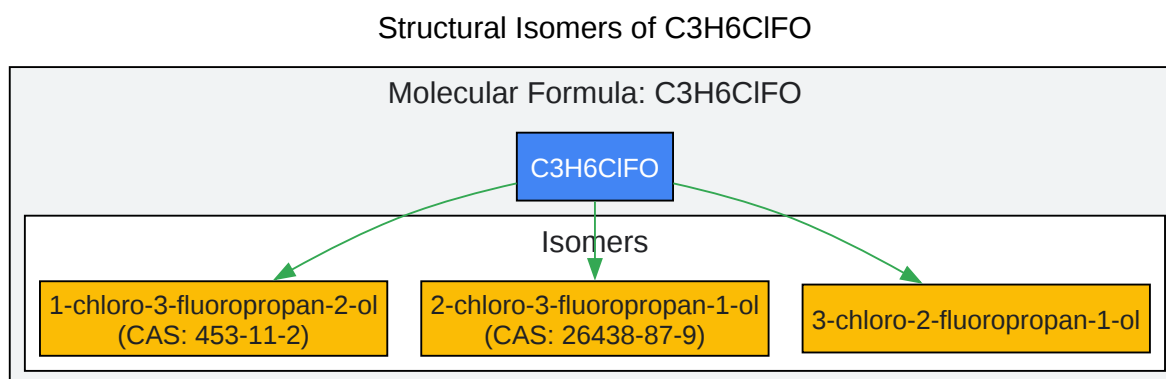
- IUPAC Name: 1-chloro-3-fluoropropan-2-ol[1]
- CAS Number: 453-11-2[1]
- Synonyms:
  - 1-Chloro-3-fluoroisopropanol[1]

- 1-Fluoro-3-chloro-2-propanol[1]
- NSC 21304[1]
- Glycerin  $\alpha$ -chloro- $\gamma$ -fluorohydrin

## Other Documented Isomers

- 2-chloro-3-fluoropropan-1-ol:
  - IUPAC Name: 2-chloro-3-fluoropropan-1-ol[2]
  - CAS Number: 26438-87-9[2]
- 3-chloro-2-fluoropropan-1-ol:
  - IUPAC Name: 3-chloro-2-fluoropropan-1-ol[3]

The structural differences between these primary isomers are illustrated in the diagram below.



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**Fig. 1:** Logical relationship of C<sub>3</sub>H<sub>6</sub>ClFO isomers.

## Physicochemical Properties

The following table summarizes key quantitative data for 1-chloro-3-fluoropropan-2-ol.

Property	Value	Reference
Molecular Formula	C3H6ClFO	[1]
Molecular Weight	112.53 g/mol	[1]
CAS Number	453-11-2	[1]
Appearance	Flammable liquid and vapor	[4]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	2	[5]
Exact Mass	112.0091207 Da	[2]
Monoisotopic Mass	112.0091207 Da	[2]
XLogP3-AA (Predicted)	0.5	[1]

## Experimental Protocols and Safety

Detailed experimental protocols for specific reactions involving 1-chloro-3-fluoropropan-2-ol are proprietary or must be sourced from specific research publications. However, based on its classification and known hazards, a general protocol for safe handling and use in a laboratory setting can be established.

### General Handling and Storage Protocol

This protocol is derived from the material's Safety Data Sheet (SDS) and is intended for trained laboratory personnel.

Objective: To outline the standard procedure for the safe handling, use, and storage of 1-chloro-3-fluoropropan-2-ol to minimize exposure and risk.

Materials:

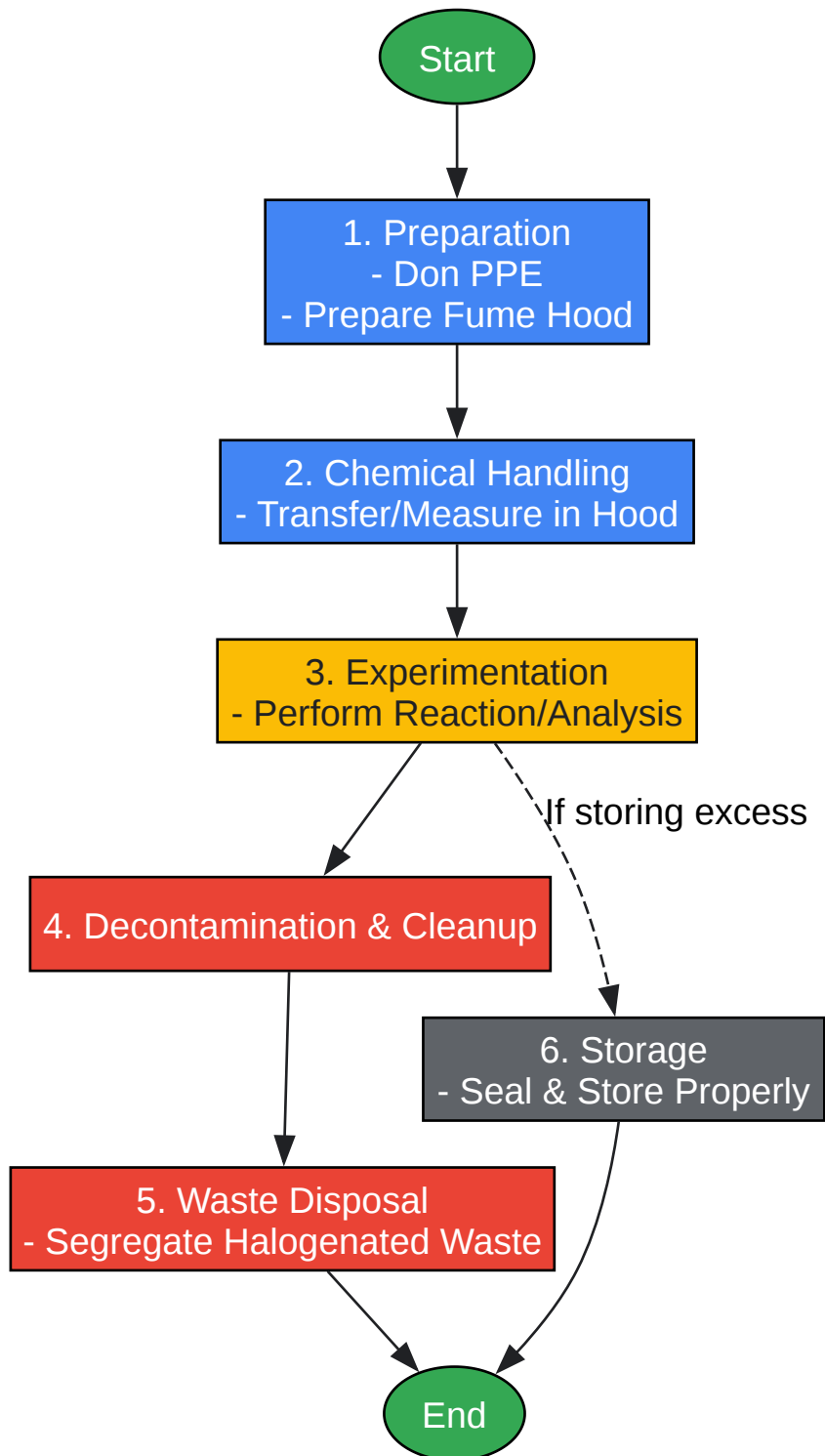
- 1-chloro-3-fluoropropan-2-ol
- Appropriate solvent(s)
- Personal Protective Equipment (PPE):
  - Nitrile or neoprene gloves
  - Chemical splash goggles
  - Flame-retardant lab coat
  - Closed-toe shoes
- Certified chemical fume hood
- Glassware and equipment as required for the experiment
- Spill kit for flammable and toxic liquids
- Waste container for halogenated organic compounds

#### Procedure:

- Pre-Experiment Setup:
  - Ensure a certified chemical fume hood is operational.
  - Don all required PPE before handling the chemical.
  - Keep a spill kit and fire extinguisher rated for chemical fires accessible.
  - Ensure eyewash station and safety shower are unobstructed.
- Handling the Chemical:
  - All transfers, dilutions, and reactions involving 1-chloro-3-fluoropropan-2-ol must be conducted within the chemical fume hood.

- The compound is harmful if swallowed, inhaled, or in contact with skin.<sup>[4]</sup> Avoid direct contact and inhalation of vapors.
- Use a properly calibrated pipette or syringe for liquid transfers to avoid spills.
- Storage:
  - Store in a tightly sealed, properly labeled container.
  - Keep in a cool, dry, and well-ventilated area designated for flammable liquids.
  - Store away from incompatible materials such as strong oxidizing agents.
- Waste Disposal:
  - Dispose of unused material and contaminated items in a designated, sealed waste container for halogenated organic waste.
  - Follow all institutional, local, and national regulations for hazardous waste disposal.
- Emergency Procedures:
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[4]</sup>
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.<sup>[4]</sup>
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.<sup>[4]</sup>
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.<sup>[4]</sup>

## General Experimental Workflow



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**Fig. 2:** General laboratory workflow for handling C<sub>3</sub>H<sub>6</sub>ClFO.

## Potential Applications in Research and Development

Halogenated propanols are valuable intermediates in organic synthesis. The presence of three distinct functional groups (hydroxyl, chloro, and fluoro) on a short carbon chain makes 1-chloro-3-fluoropropan-2-ol a versatile building block. Potential research applications include:

- **Synthesis of Pharmaceuticals:** The molecule can serve as a scaffold for creating more complex molecules with potential biological activity. The fluorine atom is of particular interest in drug development for its ability to modulate metabolic stability and binding affinity.
- **Agrochemicals:** Similar to pharmaceutical applications, it can be used as a starting material for novel pesticides and herbicides.
- **Material Science:** Used in the synthesis of specialized polymers and materials where flame retardancy or specific chemical resistance is desired.

Further research is required to fully elucidate the reaction pathways and potential biological interactions of this compound and its derivatives.

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